

# An In-depth Technical Guide to the Tachykinin Peptide Family and Homologous Sequences

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

### Introduction: Defining the Tachykinin "Peptide K" Family

The tachykinin family represents one of the most extensively studied groups of neuropeptides, named for their ability to induce rapid contractions in smooth muscle tissue.[1][2] This family includes several structurally related peptides derived from three precursor genes: TAC1, TAC3, and TAC4.[1][3] The term "**Peptide K**" has historical significance and is synonymous with Neurokinin A (NKA), which was previously known as Substance K.[1][2] NKA, along with its N-terminally extended forms—Neuro**peptide K** (NPK) and Neuropeptide  $\gamma$  (NP $\gamma$ )—are key members of this family and are all encoded by the TAC1 gene.[1][2]

Mammalian tachykinins, including Substance P (SP), Neurokinin A (NKA), and Neurokinin B (NKB), are the most prominent members.[4] They exert a vast array of physiological effects by interacting with three distinct G protein-coupled receptors (GPCRs): the neurokinin-1 (NK1), neurokinin-2 (NK2), and neurokinin-3 (NK3) receptors.[2][4] Their involvement in processes such as pain transmission, inflammation, smooth muscle contractility, and neuro-immune modulation makes them significant targets for therapeutic drug development.[5][6]

This guide provides a comprehensive overview of the tachykinin peptide family, their homologous structures, receptor interactions, signaling pathways, and the experimental methodologies used for their study.



## Tachykinin Family Members and Homologous Sequences

The defining characteristic of the tachykinin peptide family is a highly conserved C-terminal amino acid sequence: -Phe-X-Gly-Leu-Met-NH<sub>2</sub>, where 'X' is typically a hydrophobic or aromatic amino acid (e.g., Phenylalanine, Valine, or Isoleucine).[1][2] This conserved motif is essential for receptor activation.[1]

#### 2.1 Mammalian Tachykinins

The primary tachykinins in mammals are derived from the TAC1 and TAC3 genes.

- Substance P (SP): Considered the prototypic tachykinin, SP is an undecapeptide (11 amino acids) that shows the highest affinity for the NK1 receptor.[6][7]
- Neurokinin A (NKA or Substance K): A decapeptide (10 amino acids) that preferentially binds to the NK2 receptor.[5][7]
- Neuropeptide K (NPK) and Neuropeptide y (NPy): These are N-terminally extended versions of NKA, both of which are also products of the TAC1 gene and activate the NK2 receptor.[1][7]
- Neurokinin B (NKB): A decapeptide encoded by the TAC3 gene that serves as the preferred endogenous ligand for the NK3 receptor.[7]

#### 2.2 Genetic Precursors: The TAC1 Gene

The diversity of peptides originating from the TAC1 gene is a result of alternative splicing of its mRNA transcript. [6][8] Different splice variants ( $\alpha$ ,  $\beta$ ,  $\gamma$ , and  $\delta$ ) exclude certain exons, leading to the production of different combinations of tachykinin peptides. For instance, the  $\beta$ - and  $\gamma$ -TAC1 transcripts encode both SP and NKA (and its extended forms), while the  $\alpha$ - and  $\delta$ -TAC1 transcripts only encode SP.[6][8]



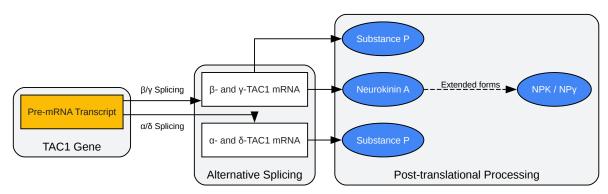


Figure 1: TAC1 Gene Splicing and Peptide Production



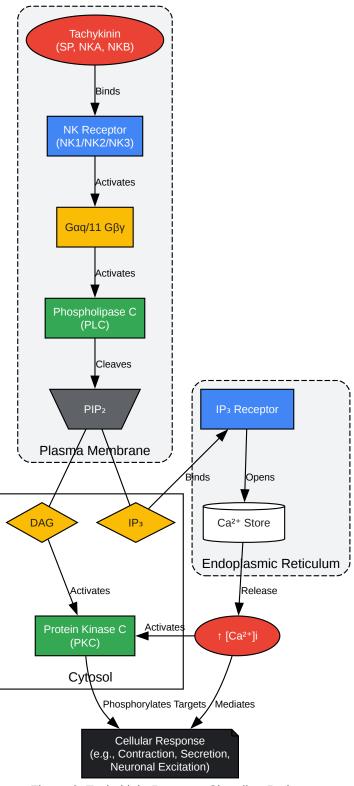


Figure 2: Tachykinin Receptor Signaling Pathway



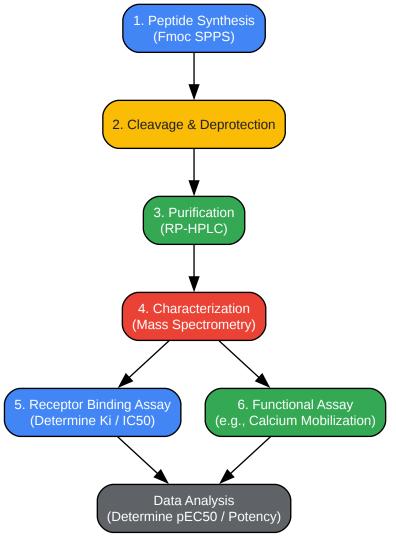


Figure 3: General Experimental Workflow

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Tachykinin Peptide Family and Homologous Sequences]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15547009#peptide-k-family-and-homologous-sequences]

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